

An In-Depth Technical Guide to Pyridoxine Hydrochloride: Chemical Structure and Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pyridoxine Hydrochloride*

Cat. No.: *B080251*

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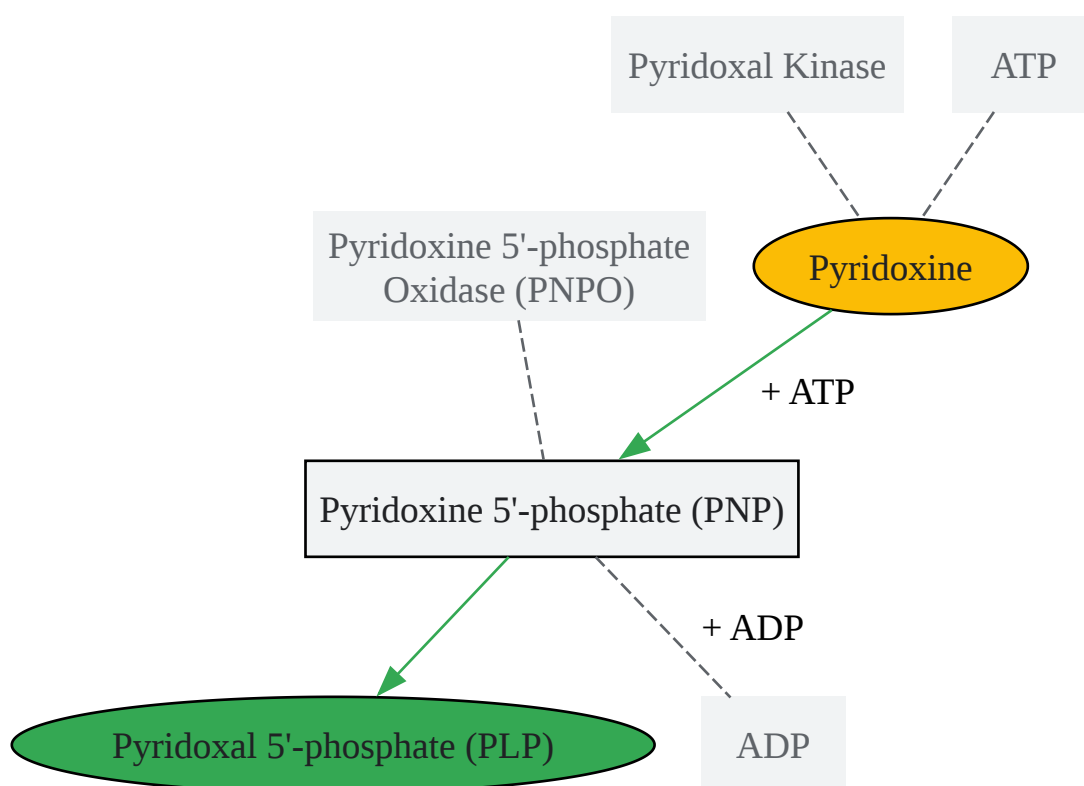
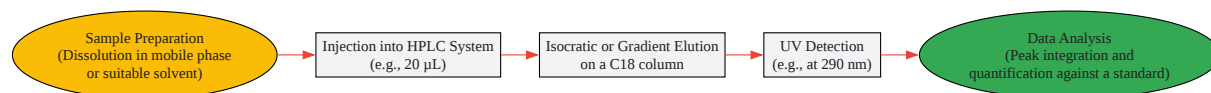
Abstract

Pyridoxine hydrochloride, the hydrochloride salt of pyridoxine, is a vital form of vitamin B6, a water-soluble vitamin essential for a myriad of physiological processes. Its role as a precursor to the active coenzyme pyridoxal 5'-phosphate (PLP) places it at the heart of amino acid metabolism, neurotransmitter synthesis, and glycogenolysis. A thorough understanding of its chemical structure and physicochemical properties is paramount for its application in research, drug development, and quality control. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and analytical methodologies for **pyridoxine hydrochloride**, complete with detailed experimental protocols and data presented for clarity and comparative analysis.

Chemical Structure and Identification

Pyridoxine hydrochloride is chemically designated as 4,5-bis(hydroxymethyl)-2-methylpyridin-3-ol hydrochloride. The molecule consists of a pyridine ring substituted with a hydroxyl group, a methyl group, and two hydroxymethyl groups. The hydrochloride salt form enhances its stability and solubility.

Chemical Structure:



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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com